

Natural Sources and Isolation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Arborine

CAS No.: 6873-15-0

Cat. No.: S576650

Get Quote

Arborine, also known as Glycosine, was first isolated from the plant *Glycosmis arborea* [1]. It is found in several plant species, primarily within the Rutaceae family, including the well-studied **Glycosmis pentaphylla** [2] [3] [4].

A detailed research protocol for isolating **arborine** from *G. pentaphylla* involves several chromatographic steps [2] [3]:

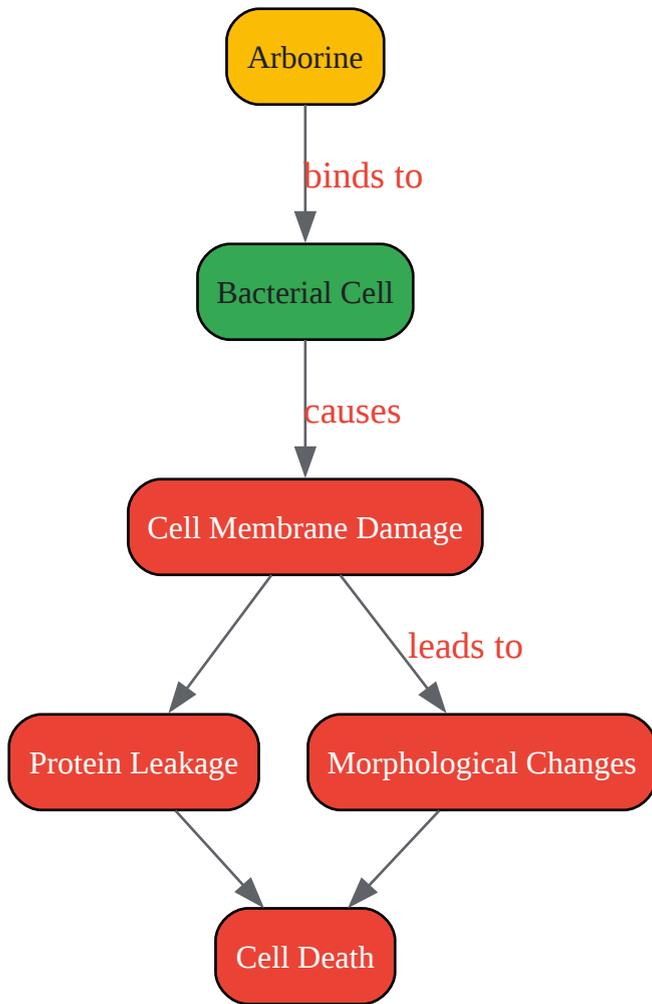
- **Extraction:** Plant leaves are sequentially extracted with organic solvents, with the ethyl acetate fraction often showing the highest bioactive potential.
- **Fractionation:** The active extract is subjected to column chromatography using a silica gel stationary phase and eluted with a chloroform-methanol gradient system.
- **Purification & Identification:** Active fractions are further purified and the structure of **arborine** is confirmed through spectroscopic methods including FT-IR, LC-MS, ¹H-NMR, and ¹³C-NMR [2] [3].

Pharmacological Activities and Mechanisms

Arborine exhibits multiple biological activities that are of interest for therapeutic development.

Antibacterial Activity

Recent studies highlight **arborine's** strong efficacy against **multidrug-resistant *Staphylococcus aureus* (MDR *S. aureus*)** [2] [3] [5]. The proposed mechanism involves damaging the bacterial cell membrane, leading to cell death.



[Click to download full resolution via product page](#)

Key experimental findings include [2] [3]:

- **Membrane Disruption:** Treatment with **arborine** caused significant leakage of cellular proteins.
- **Morphological Changes:** Scanning electron microscopy (SEM) revealed physical damage such as cell shrinkage, uneven surfaces, and membrane rupture in treated bacteria.
- **Low MIC/MBC:** **Arborine** demonstrated low Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values, indicating potent activity.

Cardiovascular and Neurological Effects

Arborine is recognized for its ability to **inhibit the peripheral action of acetylcholine** and **induce a fall in blood pressure** [1] [6] [7]. This suggests a mechanism that may involve blocking muscarinic acetylcholine receptors, though the exact molecular target requires further elucidation.

Additional Bioactivities

- **Larval Growth Inhibition:** **Arborine** has been identified as a larval growth inhibitor from *Glycosmis pentaphylla* [8].

Experimental Data and Protocols

For researchers, key experimental data and protocols are summarized below.

Table: Quantitative Bioactivity Data for Arborine

Bioactivity Assay	Experimental Model/Measurement	Key Findings/Values
Antimicrobial Testing	Minimum Inhibitory Concentration (MIC) & Minimum Bactericidal Concentration (MBC) against MDR <i>S. aureus</i> [2] [3]	Low MIC and MBC values (specific values not stated in results)
Kinetic Assay	In vitro time-kill kinetics [2] [3]	Supported concentration- and time-dependent antibacterial activity
Cytotoxicity Assay	Protein leakage assay [2] [3]	Significant leakage of cellular proteins observed after treatment
Structural Elucidation	¹ H-NMR & ¹³ C-NMR Spectroscopy [2] [3]	Structure confirmed by NMR

Research Applications and Potential

Arborine is a promising natural product scaffold for drug discovery. Its potent activity against multidrug-resistant *S. aureus* positions it as a candidate for developing **novel antibiotics** to address the global challenge of antimicrobial resistance [2] [3] [5]. Furthermore, its effects on blood pressure and acetylcholine signaling warrant further investigation for potential applications in cardiovascular or neurological disorders [1] [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Arborine - an overview | ScienceDirect Topics [sciencedirect.com]
2. Glycosmis pentaphylla (Rutaceae) - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
3. Glycosmis pentaphylla (Rutaceae): A Natural Candidate for ... [frontiersin.org]
4. Phytochemical: Arborine [caps.ncbs.res.in]
5. Ethnomedicinal uses, phytochemistry, pharmacological ... [sciencedirect.com]
6. [medchemexpress.com/ arborine .html](https://www.medchemexpress.com/arborine.html) [medchemexpress.com]
7. | acetylcholine inhibitor | CAS# 6873-15-0 | InvivoChem Arborine [invivochem.com]
8. (Arborin) is a larval growth inhibitor from glycoslnis pentaphylla. Arborine [targetmol.com]

To cite this document: Smolecule. [Natural Sources and Isolation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576650#what-is-arborine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com